

Technical Guide: 7-Amino-nitrazepam-d5

Certificate of Analysis

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Compound of Interest

Compound Name: 7-Amino nitrazepam-d5

CAS No.: 1189511-46-3

Cat. No.: B15558787

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the typical data and methodologies associated with a Certificate of Analysis (CofA) for the certified reference material, 7-Amino-nitrazepam-d5. This deuterated internal standard is crucial for the accurate quantification of 7-aminonitrazepam, the major metabolite of the benzodiazepine nitrazepam, in various biological matrices. The information presented herein is compiled from publicly available data sheets and common analytical practices for certified reference materials.

Compound Information

7-Amino-nitrazepam-d5 is the deuterium-labeled analog of 7-aminonitrazepam. The stable isotope label makes it an ideal internal standard for mass spectrometry-based quantitative analyses, as it co-elutes with the unlabeled analyte but is distinguishable by its higher mass.

Identifier	Value
Compound Name	7-Amino-5-(phenyl-d5)-1,3-dihydro-2H-1,4-benzodiazepin-2-one
CAS Number	1189511-46-3[1][2]
Unlabeled CAS Number	4928-02-3[1]
Molecular Formula	C ₁₅ H ₈ D ₅ N ₃ O[2]
Molecular Weight	256.31 g/mol [2]

Representative Analytical Data

The following tables summarize the typical quantitative data found on a Certificate of Analysis for 7-Amino-nitrazepam-d5.

Table 1: Purity and Isotopic Enrichment

Analysis	Method	Specification	Representative Value
Chemical Purity	qNMR	≥ 98%	99.5%
Isotopic Enrichment	Mass Spectrometry	≥ 99% atom % D	99.6 atom % D
Deuterium Incorporation	Mass Spectrometry	Report	d ₅ > 99%

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Pale yellow solid[3]
Melting Point	240-242 °C[3]
Solubility	Soluble in Acetonitrile or Methanol
Storage Conditions	-20°C Freezer, protect from light[3]

Experimental Protocols

Detailed methodologies for the key experiments cited in the Certificate of Analysis are provided below.

Purity Determination by Quantitative NMR (qNMR)

Quantitative Nuclear Magnetic Resonance (qNMR) is a primary ratio method for determining the purity of a substance without the need for a specific reference standard of the same compound.

Instrumentation:

- NMR Spectrometer (e.g., 600 MHz)
- High-precision analytical balance

Procedure:

- **Sample Preparation:** Accurately weigh a known amount of 7-Amino-nitrazepam-d5 and a certified internal standard (e.g., maleic acid) into a vial.
- **Dissolution:** Dissolve the mixture in a known volume of a suitable deuterated solvent (e.g., DMSO-d₆).
- **Data Acquisition:** Acquire the ¹H NMR spectrum using parameters that ensure accurate integration, including a long relaxation delay (D1) of at least 5 times the longest T1 relaxation time of the signals of interest.
- **Data Processing:** Process the spectrum, including phasing and baseline correction.
- **Quantification:** Integrate a well-resolved signal from 7-Amino-nitrazepam-d5 and a signal from the internal standard. The purity is calculated based on the integral values, the number of protons for each signal, the molecular weights, and the weighed masses of the analyte and the internal standard.

Isotopic Enrichment Analysis by Mass Spectrometry

Mass spectrometry is used to confirm the identity and determine the isotopic enrichment of the deuterated compound.

Instrumentation:

- High-Resolution Mass Spectrometer (HRMS) such as a Time-of-Flight (TOF) or Orbitrap instrument, coupled with a suitable ionization source (e.g., Electrospray Ionization - ESI).

Procedure:

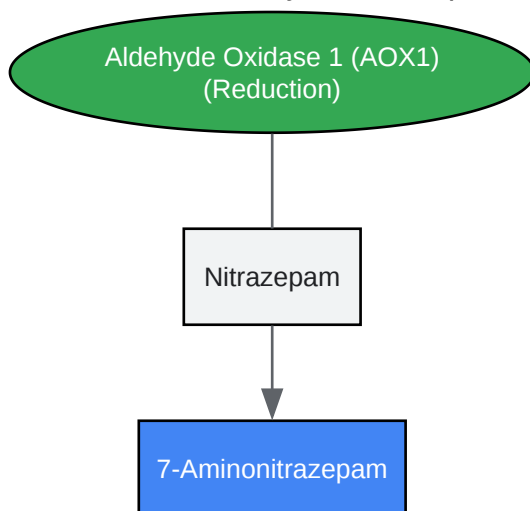
- Sample Preparation: Prepare a dilute solution of 7-Amino-nitrazepam-d5 in an appropriate solvent (e.g., acetonitrile/water with 0.1% formic acid).
- Direct Infusion or LC-MS: Introduce the sample into the mass spectrometer via direct infusion or by injection onto an LC column.
- Data Acquisition: Acquire full-scan mass spectra in the appropriate mass range to observe the molecular ion cluster.
- Data Analysis: Determine the relative intensities of the isotopic peaks (M, M+1, M+2, etc.) for the deuterated compound and any residual unlabeled material. The isotopic enrichment is calculated from the relative abundance of the d₅ isotopologue compared to the other isotopologues.

Visualizations

Metabolic Pathway of Nitrazepam

The following diagram illustrates the primary metabolic conversion of Nitrazepam to its major metabolite, 7-Aminonitrazepam. In humans, this reduction is primarily carried out by the enzyme Aldehyde Oxidase 1 (AOX1) in the liver cytosol.[\[4\]](#)

Metabolic Pathway of Nitrazepam



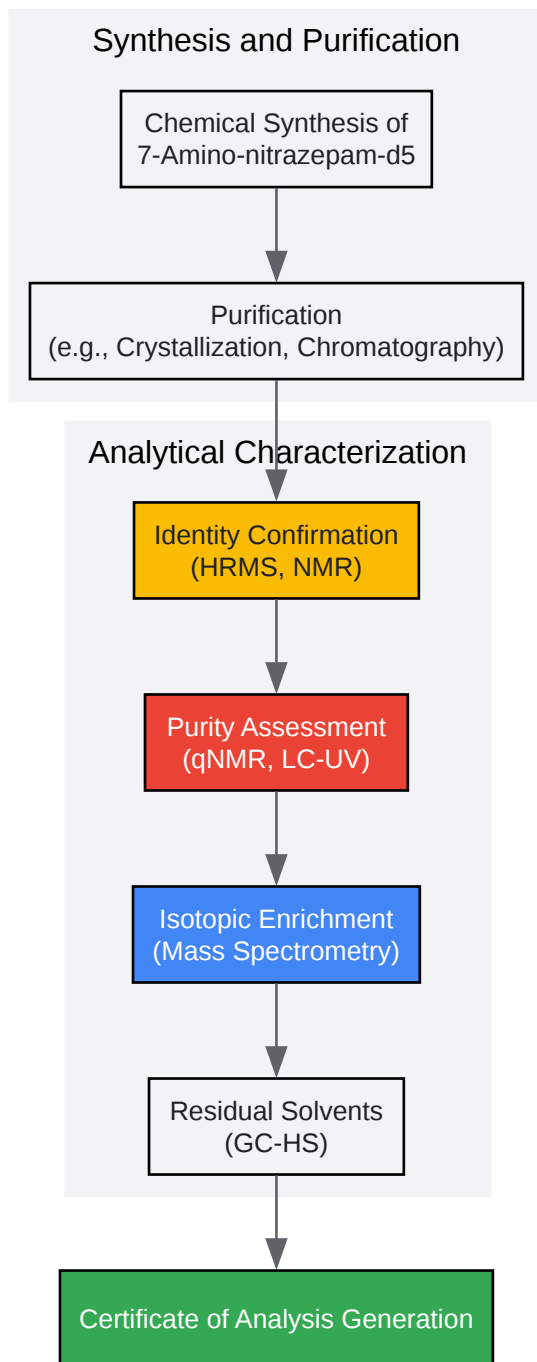
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Caption: Metabolic conversion of Nitrazepam to 7-Aminonitrazepam.

Experimental Workflow for Quality Control

This diagram outlines a typical workflow for the quality control and certification of a 7-Amino-nitrazepam-d5 reference standard.

Quality Control Workflow for 7-Amino-nitrazepam-d5



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Caption: A general workflow for the quality control of a certified reference material.

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References

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